

acetophenone oxime molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetophenone oxime

Cat. No.: B1294928

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An In-depth Technical Guide to Acetophenone Oxime

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental molecular properties of **acetophenone oxime**, detailed experimental protocols for its synthesis, and a logical workflow for its preparation and analysis. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and drug development.

Core Molecular Data

Acetophenone oxime is a chemical compound with significant applications in organic synthesis. A summary of its key molecular identifiers and properties is presented below for easy reference.

Property	Value	Citations
Molecular Formula	C ₈ H ₉ NO	[1][2][3][4][5]
Molecular Weight	135.16 g/mol	[1][2][3][4]
CAS Number	613-91-2	[1][2][3][5]
Appearance	Colorless to pale yellow liquid or solid	[4]
Melting Point	55-60 °C	[1]
Boiling Point	118-120 °C at 20 mmHg	[1]
Density	1.11 g/mL at 25 °C	[1]

Experimental Protocols

The synthesis of **acetophenone oxime** is a standard laboratory procedure. Below are detailed methodologies adapted from established protocols.

Protocol 1: Synthesis via Hydroxylamine Hydrochloride and Sodium Acetate[1][2]

This common method involves the reaction of acetophenone with hydroxylamine hydrochloride in the presence of a base.

Materials:

- Acetophenone
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Sodium acetate trihydrate (CH₃COONa·3H₂O)
- Ethanol (EtOH)
- Water

Procedure:

- Dissolve 1.2 g (10 mmol) of acetophenone in 20 mL of ethanol in a 50 mL round-bottom flask.[\[1\]](#)
- In a separate beaker, dissolve 1.18 g (17 mmol) of hydroxylamine hydrochloride and 0.82 g (10 mmol) of sodium acetate trihydrate in 15 mL of warm water.[\[1\]](#)
- Add the aqueous solution to the ethanolic solution of acetophenone in the round-bottom flask.
- Heat the mixture under reflux using a water bath for 20 minutes.[\[1\]](#)
- Filter the hot solution rapidly through a fluted filter paper.
- Cool the filtrate in an ice bath to induce crystallization of the **acetophenone oxime**.
- Collect the white crystalline product by vacuum filtration.
- Wash the crystals with a small volume of cold 50% ethanol.
- Dry the product on the filter with suction.
- Record the yield and melting point of the final product.[\[1\]](#)

Protocol 2: Synthesis using Potassium Hydroxide[\[4\]](#)

This alternative protocol utilizes potassium hydroxide as the base.

Materials:

- Acetophenone
- Hydroxylamine hydrochloride
- Potassium hydroxide (KOH)
- Ethanol

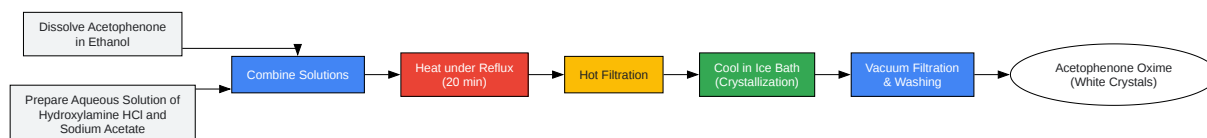
- Water

Procedure:

- In a flask, dissolve 5 g of hydroxylamine hydrochloride in 10 ml of water.
- Add a solution of 3 g of potassium hydroxide dissolved in 5 ml of water to the flask.
- Add 8 g of acetophenone to the mixture.
- Heat the mixture under reflux on a boiling water bath.
- Add small quantities of alcohol down the reflux condenser until the boiling solution becomes clear.
- After one hour of heating, stop and cool the solution. Test the solution with litmus paper; it should be acidic.
- Carefully add potassium hydroxide solution until the solution is no longer acidic.
- Continue boiling for approximately 30 more minutes, periodically checking and neutralizing any acidity with potassium hydroxide solution.
- To check for reaction completion, mix a few drops of the solution with ice-water. If the sample solidifies quickly, the reaction is complete.
- Pour the reaction mixture into 100 ml of water containing ice, stirring vigorously.
- Filter the solid product, wash with water, and dry. The product can be recrystallized from petroleum ether.^[4]

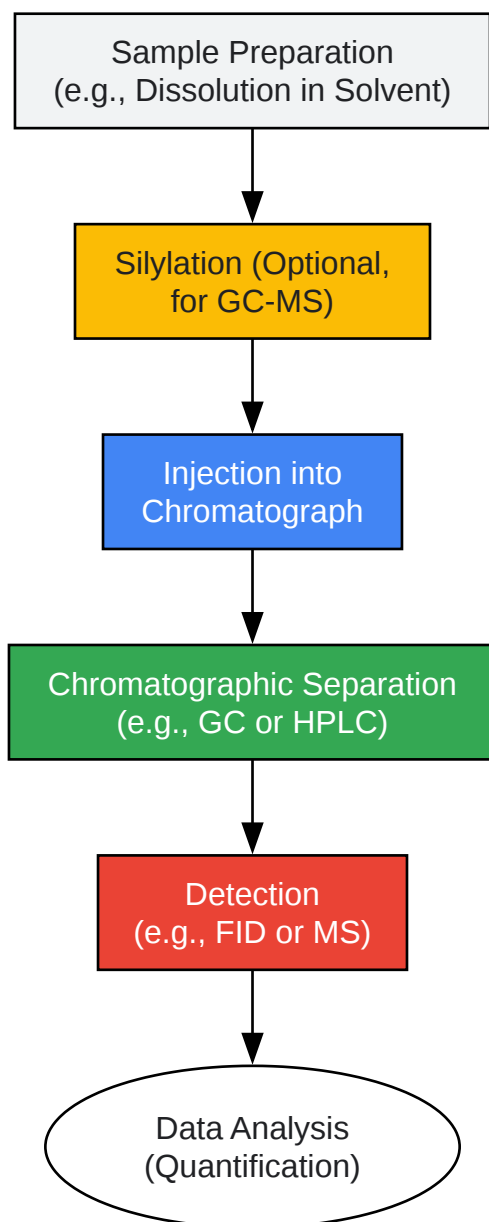
Logical and Experimental Workflows

The following diagrams illustrate the key workflows in the synthesis and analysis of **acetophenone oxime**.



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Caption: Workflow for the synthesis of **acetophenone oxime**.



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Caption: General workflow for the analysis of **acetophenone oxime**.

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- To cite this document: BenchChem. [acetophenone oxime molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294928#acetophenone-oxime-molecular-formula-and-molecular-weight]

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